

An In-depth Technical Guide to Propyl Cyclohexanecarboxylate: Discovery and History

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Compound of Interest

Compound Name:	Propyl cyclohexanecarboxylate
CAS No.:	6739-34-0
Cat. No.:	B8786021

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This technical guide provides a comprehensive overview of **Propyl Cyclohexanecarboxylate**, from its fundamental properties to its synthesis and applications. Designed for researchers, scientists, and professionals in drug development, this document delves into the historical context of its synthesis, detailed experimental protocols, and its role as a versatile intermediate in various fields of chemical research.

Part 1: Introduction and Physicochemical Properties

Propyl cyclohexanecarboxylate is a cycloaliphatic ester, a class of organic compounds that has garnered significant interest due to their diverse applications. While the exact date and discoverer of this specific ester are not prominently documented in readily available historical records, its synthesis falls under the well-established principles of esterification developed in the late 19th and early 20th centuries. The primary method for its preparation, the Fischer-Speier esterification, was first described in 1895, suggesting that the synthesis of **propyl cyclohexanecarboxylate** was achievable from that point forward by applying this general and powerful reaction.

Chemical Identity and Nomenclature

Propyl cyclohexanecarboxylate is systematically named as the propyl ester of cyclohexanecarboxylic acid. Its identity is well-defined by its chemical formula, CAS registry number, and various other identifiers.

Identifier	Value
IUPAC Name	propyl cyclohexanecarboxylate[1]
Synonyms	Cyclohexanecarboxylic acid, propyl ester; n-propyl cyclohexanecarboxylate
CAS Number	6739-34-0[1]
Molecular Formula	C ₁₀ H ₁₈ O ₂ [1]
Molecular Weight	170.25 g/mol [1]
InChIKey	UBEVLTHYAFYOEU-UHFFFAOYSA-N[1]
SMILES	CCCOC(=O)C1CCCCC1[1]

Physicochemical Properties

The physical and chemical properties of **Propyl cyclohexanecarboxylate** are summarized in the table below. These properties are crucial for its handling, purification, and application in various chemical processes.

Property	Value	Source
Boiling Point	215.5 °C at 760 mmHg	The Good Scents Company
Density	0.961 g/cm ³	LookChem
Flash Point	78 °C (172.4 °F)	The Good Scents Company
Refractive Index	1.4486 (estimate)	LookChem
LogP (o/w)	3.300 (estimate)	The Good Scents Company
Vapor Pressure	0.2 mmHg at 25 °C (estimate)	The Good Scents Company

Spectroscopic and Chromatographic Properties

Spectroscopic data is essential for the identification and characterization of **Propyl cyclohexanecarboxylate**. Below is a summary of expected spectroscopic and chromatographic properties.

Technique	Key Features
¹ H NMR	Signals for the cyclohexane protons typically appear as a multiplet in the δ 1.0–2.0 ppm range. The propyl group exhibits signals for the methyl and methylene protons between δ 0.8–1.5 ppm, with the methylene group adjacent to the ester oxygen appearing further downfield.
¹³ C NMR	The carbonyl carbon of the ester group is expected to have a chemical shift in the range of δ 170-180 ppm. The carbons of the cyclohexane ring and the propyl group will appear in the aliphatic region of the spectrum.
Infrared (IR)	A strong C=O stretching vibration is characteristic for the ester functional group and is typically observed around 1740 cm ⁻¹ . C-O ester vibrations are expected in the 1250–1050 cm ⁻¹ region. ^[2]
Mass Spec (GC-MS)	The electron ionization (EI) mass spectrum shows a characteristic fragmentation pattern. The top peak (most abundant fragment) is observed at m/z 129. ^[1]
Kovats Retention Index	Standard non-polar: 1205.98; Semi-standard non-polar: 1209. ^[1]

Part 2: Synthesis and Manufacturing

The synthesis of **Propyl cyclohexanecarboxylate** is a classic example of ester formation, a fundamental reaction in organic chemistry.

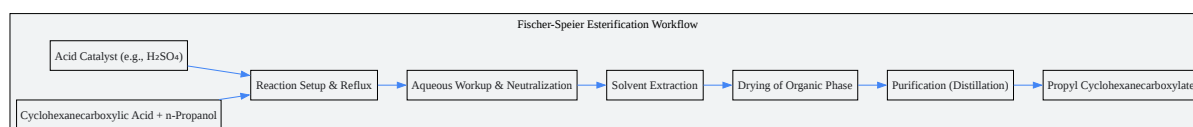
Historical Context and Prevailing Synthetic Methods

The synthesis of esters from carboxylic acids and alcohols has been a cornerstone of organic synthesis since the 19th century. While earlier methods existed, the acid-catalyzed esterification method developed by Emil Fischer and Arthur Speier in 1895 provided a general and efficient route to a wide variety of esters. Given the ready availability of cyclohexanecarboxylic acid and n-propanol in the early 20th century, it is highly probable that **Propyl cyclohexanecarboxylate** was first synthesized using this method. More contemporary approaches may utilize advanced catalytic systems, such as palladium-catalyzed dehydrogenative coupling, for more specialized applications.

Primary Synthesis Route: Fischer-Speier Esterification

The most common and historically significant method for preparing **Propyl cyclohexanecarboxylate** is the Fischer-Speier esterification of cyclohexanecarboxylic acid with n-propanol, using a strong acid catalyst such as sulfuric acid or p-toluenesulfonic acid.

The Fischer esterification is a reversible, acid-catalyzed nucleophilic acyl substitution reaction. The mechanism involves the protonation of the carbonyl oxygen of the carboxylic acid, which enhances the electrophilicity of the carbonyl carbon. The alcohol then acts as a nucleophile, attacking the carbonyl carbon to form a tetrahedral intermediate. Subsequent proton transfer and elimination of a water molecule, followed by deprotonation, yields the ester.



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Caption: A generalized workflow for the synthesis of **Propyl cyclohexanecarboxylate** via Fischer-Speier esterification.

The following protocol provides a step-by-step methodology for the synthesis of **Propyl cyclohexanecarboxylate** in a laboratory setting.

Materials:

- Cyclohexanecarboxylic acid
- n-Propanol
- Concentrated sulfuric acid (H_2SO_4)
- Diethyl ether (or other suitable extraction solvent)
- 5% Sodium bicarbonate (NaHCO_3) solution
- Saturated sodium chloride (brine) solution
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask, reflux condenser, separatory funnel, distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine cyclohexanecarboxylic acid and an excess of n-propanol (typically 3-5 molar equivalents).
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 5% of the moles of carboxylic acid) to the stirred reaction mixture.
- **Reflux:** Heat the reaction mixture to reflux and maintain the reflux for several hours (typically 2-4 hours). The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).

- **Cooling and Quenching:** After the reaction is complete, allow the mixture to cool to room temperature. Carefully pour the cooled reaction mixture into a separatory funnel containing cold water.
- **Extraction:** Extract the aqueous mixture with diethyl ether. Separate the organic layer.
- **Washing:** Wash the organic layer sequentially with 5% sodium bicarbonate solution (to neutralize the acidic catalyst and any unreacted carboxylic acid) and then with brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Solvent Removal:** Remove the solvent by rotary evaporation.

The crude **Propyl cyclohexanecarboxylate** is typically purified by vacuum distillation. The purity of the final product can be assessed by GC, and its identity confirmed by spectroscopic methods (^1H NMR, ^{13}C NMR, IR, and MS) as outlined in section 1.3.

Advanced Synthesis Methodologies

While Fischer esterification remains a robust and widely used method, modern organic synthesis has seen the development of alternative approaches. For instance, palladium-catalyzed dehydrogenative coupling reactions have been explored for the synthesis of related esters, offering different reactivity and selectivity profiles.

Part 3: Applications in Research and Development

Propyl cyclohexanecarboxylate serves as a valuable intermediate and building block in several areas of chemical research and development.

Intermediate in Pharmaceutical Synthesis

The cyclohexanecarboxylate moiety is present in a number of biologically active molecules. **Propyl cyclohexanecarboxylate** can serve as a precursor to more complex pharmaceutical intermediates.

Research has shown that certain cyclohexanecarboxamide derivatives exhibit anticonvulsant properties.^{[3][4][5][6]} **Propyl cyclohexanecarboxylate** can be a starting material for the synthesis of these amides through aminolysis, where the ester is reacted with an appropriate

amine to form the corresponding amide. This transformation provides a straightforward route to creating libraries of potential anticonvulsant drug candidates for further biological screening.

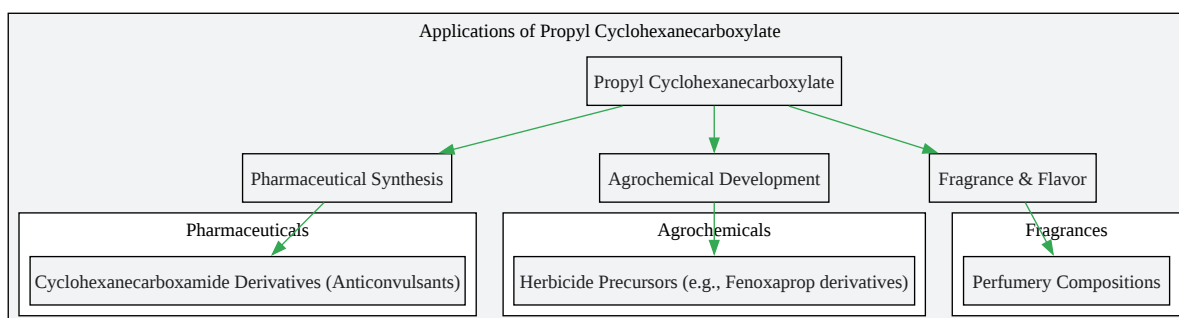
Role in Agrochemical Development

In the field of agrochemicals, **Propyl cyclohexanecarboxylate** can be utilized as a building block for the synthesis of herbicides and other crop protection agents.

The ester can be a precursor in the synthesis of certain herbicides. For example, patent literature suggests its role in the synthesis of fenoxaprop derivatives, which are used to control grassy weeds.[2] The synthesis would involve modification of the propyl chain or the cyclohexane ring to introduce the necessary functional groups for herbicidal activity.

Application in Fragrance and Flavor Industry

Esters are well-known for their characteristic fruity and pleasant odors, making them valuable components in the fragrance and flavor industry. While not as common as other esters, **Propyl cyclohexanecarboxylate** and its derivatives have been explored for their olfactory properties. Patents related to fragrance compositions sometimes include cyclohexanecarboxylate esters as potential ingredients to achieve specific scent profiles.[7][8] However, it is noted that **Propyl cyclohexanecarboxylate** itself is not widely used for fragrances or flavors.[9]



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Caption: A diagram illustrating the key application areas of **Propyl cyclohexanecarboxylate** as a chemical intermediate.

Part 4: Conclusion

Propyl cyclohexanecarboxylate, while a structurally simple ester, represents a versatile chemical entity with a history rooted in the fundamental principles of organic synthesis. Its preparation via Fischer-Speier esterification is a classic and reliable method, accessible in most laboratory settings. Its utility as a precursor in the synthesis of pharmaceuticals, agrochemicals, and potentially in the fragrance industry underscores its importance as a building block for more complex molecules. This guide has provided a detailed overview of its properties, synthesis, and applications, intended to serve as a valuable resource for scientists and researchers in the chemical sciences.

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